

# Molecular weight and formula of Imidazo[1,5-a]pyridine-1-carbaldehyde

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## Compound of Interest

Compound Name: Imidazo[1,5-a]pyridine-1-carbaldehyde

Cat. No.: B1340746

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## An In-depth Technical Guide on Imidazo[1,5-a]pyridine-1-carbaldehyde

This document provides a detailed overview of the core physicochemical properties of **Imidazo[1,5-a]pyridine-1-carbaldehyde**, a heterocyclic organic compound of interest to researchers and professionals in drug development and chemical synthesis.

## Molecular and Physicochemical Data

The fundamental properties of **Imidazo[1,5-a]pyridine-1-carbaldehyde** are summarized in the table below. This data is essential for experimental design, analytical characterization, and computational modeling.

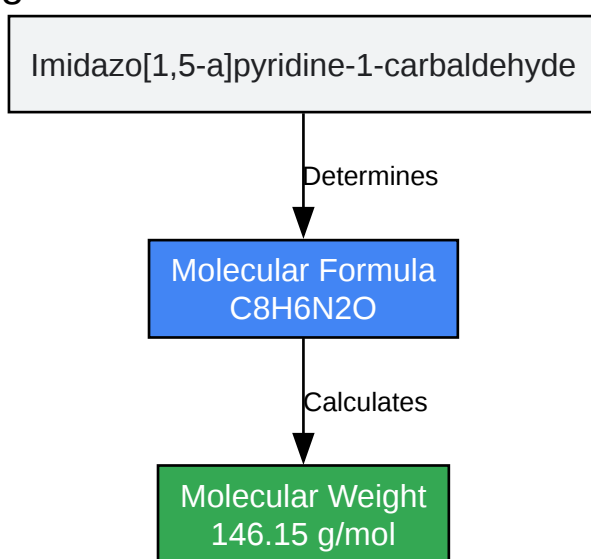
Property	Value
Molecular Formula	C <sub>8</sub> H <sub>6</sub> N <sub>2</sub> O[1]
Molecular Weight	146.15 g/mol [1][2]
CAS Number	56671-67-1[1][2]

## Chemical Identity and Structure

**Imidazo[1,5-a]pyridine-1-carbaldehyde** is a derivative of the imidazo[1,5-a]pyridine bicyclic system. The presence of a carbaldehyde (or formyl) group at the 1-position imparts specific reactivity to the molecule, making it a valuable intermediate in the synthesis of more complex chemical entities.

The logical relationship between the compound's name, its derived formula, and its calculated molecular weight is illustrated in the following diagram.

### Logical Flow of Chemical Information



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Logical flow from chemical name to molecular weight.

## Experimental Considerations

While specific experimental protocols are highly dependent on the research context, the data presented herein is foundational for a range of common laboratory procedures:

- **Stoichiometric Calculations:** The molecular formula and weight are critical for accurately measuring molar equivalents in chemical reactions.
- **Solution Preparation:** Precise concentrations for bioassays or analytical standards require accurate molecular weight data.

- **Analytical Method Development:** Techniques such as mass spectrometry rely on the molecular weight for the identification and quantification of the compound. For instance, in high-resolution mass spectrometry, the exact mass derived from the molecular formula is used to confirm the compound's identity.

No detailed experimental protocols or signaling pathways are provided in this document as the focus is on the core physicochemical properties of the molecule. Researchers should consult peer-reviewed literature for specific applications and methodologies.

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## References

- 1. Imidazo[1,5-a]pyridine-1-carbaldehyde | C<sub>8</sub>H<sub>6</sub>N<sub>2</sub>O | CID 12222773 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. parchem.com [parchem.com]
- To cite this document: BenchChem. [Molecular weight and formula of Imidazo[1,5-a]pyridine-1-carbaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1340746#molecular-weight-and-formula-of-imidazo-1-5-a-pyridine-1-carbaldehyde]

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